

Application Notes and Protocols for Copper Detection using Thionalide

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Compound of Interest

Compound Name: Thionalide

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These application notes provide a comprehensive overview and detailed protocols for the use of **thionalide** as a reagent for the quantitative determination of copper. **Thionalide** (also known as thioglycolic- β -aminonaphthalide) is a versatile organic reagent that forms stable, insoluble metal complexes, making it particularly suitable for the gravimetric analysis of various metal ions, including copper.

Principle of Detection

Thionalide selectively precipitates copper(II) ions from acidic solutions. The reaction involves the formation of a stable, stoichiometric copper-**thionalide** complex which can be isolated, dried, and weighed. The mass of the precipitate is directly proportional to the amount of copper present in the original sample. This gravimetric method offers high accuracy and precision, making it a reliable technique for quantitative copper analysis.

The reaction is believed to proceed through the formation of an inner-complex salt where the copper ion coordinates with the sulfur and oxygen atoms of the **thionalide** molecule. The acidic conditions are crucial for minimizing the interference from other metal ions that might precipitate at higher pH values.

Quantitative Data

While specific quantitative data for every possible application is extensive, the following table summarizes key performance parameters for the gravimetric determination of copper using **thionalide** based on available literature.

Parameter	Value/Information	Source
Limit of Detection (LOD)	4 $\mu\text{g kg}^{-1}$ (in a specific flow analysis application with preconcentration)	[1]
Precipitating Agent	Thionalide (Thioglycollic- β -aminonaphthalide)	[2]
Precipitation Conditions	Acidic medium (e.g., sulfuric acid)	[2]
Form of Precipitate	Copper-thionalide complex	
Gravimetric Factor	Dependent on the exact stoichiometry of the precipitate (to be determined experimentally)	
Potential Interferences	Gold, Platinum. Can be minimized by using masking agents like EDTA for certain ions.	[3]

Experimental Protocols

Reagent Preparation: 2% (w/v) Thionalide Solution

A 2% (w/v) solution of **thionalide** is a commonly used reagent concentration for the precipitation of copper and other metal ions.[2]

Materials:

- **Thionalide** (Thioglycollic- β -aminonaphthalide)
- Acetone

- Volumetric flask (100 mL)
- Analytical balance

Protocol:

- Weigh out 2.0 g of **thionalide** using an analytical balance.
- Transfer the weighed **thionalide** into a 100 mL volumetric flask.
- Add a small amount of acetone to the flask and swirl to dissolve the **thionalide**.
- Once dissolved, dilute the solution to the 100 mL mark with acetone.
- Stopper the flask and invert it several times to ensure a homogeneous solution.
- Note: This solution should be freshly prepared as required for optimal performance.[\[2\]](#)

Gravimetric Determination of Copper(II)

This protocol outlines the steps for the quantitative determination of copper in an aqueous sample.

Materials:

- Sample solution containing an unknown amount of copper(II)
- 2% (w/v) **Thionalide** solution in acetone
- Dilute Sulfuric Acid (e.g., 1 M)
- Distilled or deionized water
- Beakers
- Hot plate
- Sintered glass crucible (porosity 4 or equivalent), previously dried and weighed

- Drying oven
- Desiccator
- Analytical balance

Protocol:

- **Sample Preparation:** Accurately pipette a known volume of the sample solution into a beaker. The volume should be chosen such that it contains a sufficient amount of copper to yield a weighable precipitate.
- **Acidification:** Acidify the sample solution by adding dilute sulfuric acid until the desired pH is reached. An acidic medium is crucial for the selective precipitation of copper.
- **Precipitation:** Heat the acidified solution gently to near boiling on a hot plate. Slowly add a slight excess of the freshly prepared 2% **thionalide** solution dropwise while stirring continuously. The formation of a precipitate indicates the presence of copper. The excess reagent ensures the complete precipitation of copper ions.
- **Digestion:** Keep the solution hot (without boiling) for a period to allow the precipitate to digest. This process encourages the formation of larger, more easily filterable particles and reduces co-precipitation of impurities.
- **Cooling:** Allow the beaker to cool to room temperature.
- **Filtration:** Filter the precipitate through a pre-weighed sintered glass crucible. Use a rubber policeman to ensure all the precipitate is transferred from the beaker to the crucible.
- **Washing:** Wash the precipitate in the crucible several times with small portions of a suitable washing solution (e.g., dilute acidic solution followed by distilled water) to remove any soluble impurities.
- **Drying:** Place the crucible containing the precipitate in a drying oven at an appropriate temperature (e.g., 105-110 °C) until a constant weight is achieved.

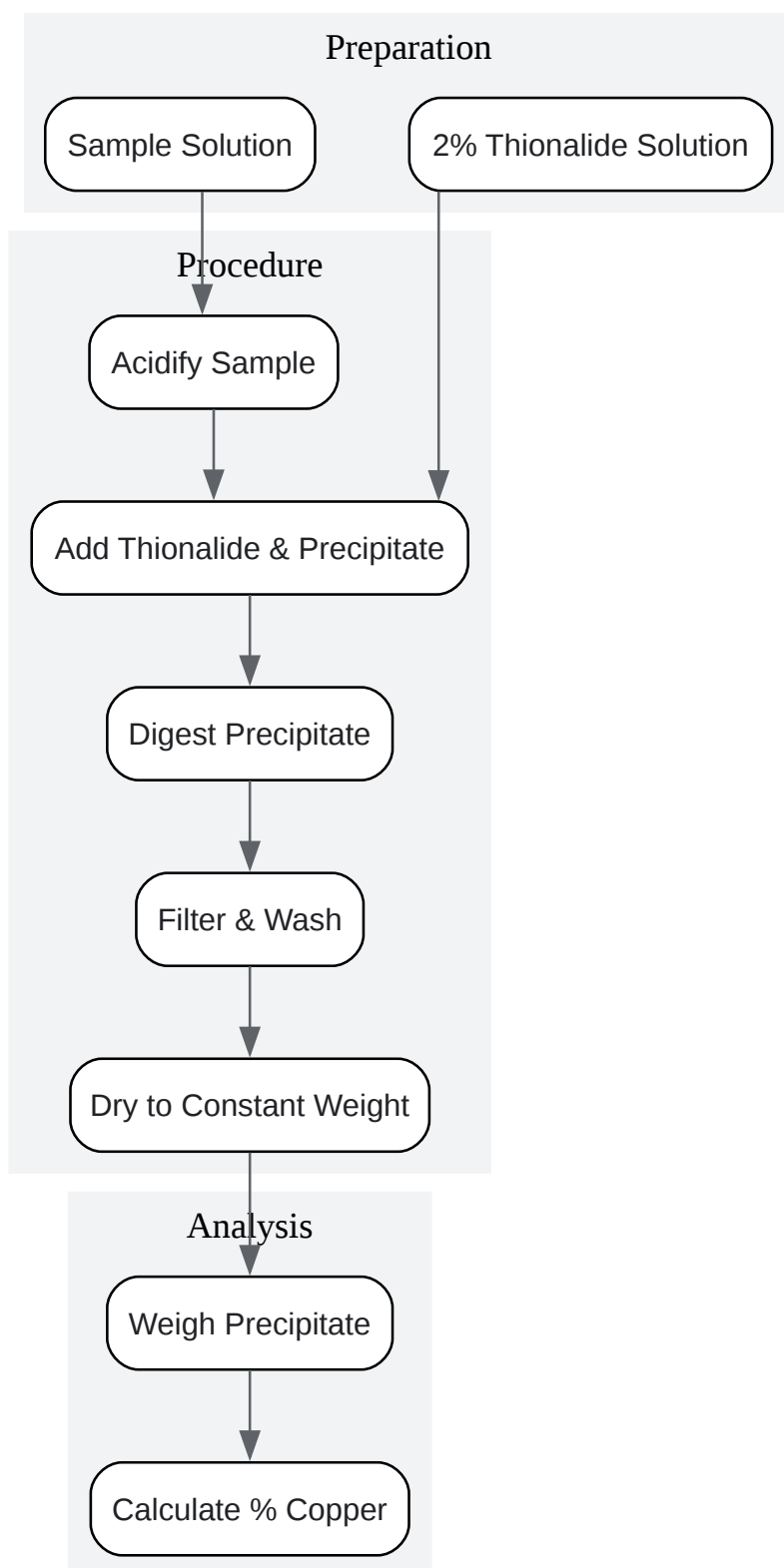
- **Cooling and Weighing:** After drying, transfer the crucible to a desiccator to cool to room temperature. Once cooled, weigh the crucible accurately on an analytical balance. Repeat the drying, cooling, and weighing steps until a constant mass is obtained.
- **Calculation:** Calculate the mass of the precipitate by subtracting the initial mass of the empty crucible. The percentage of copper in the original sample can then be calculated using the following formula:

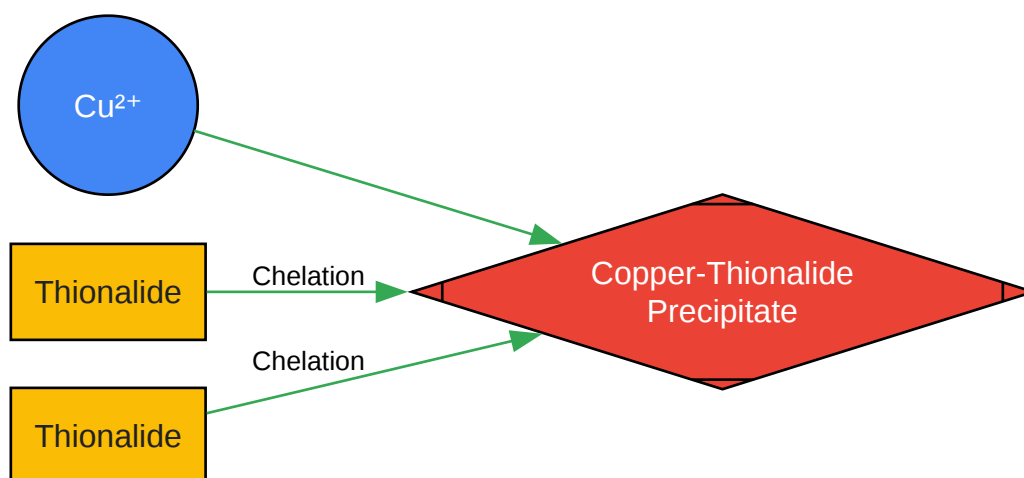
$$\% \text{ Copper} = (\text{Mass of Precipitate} \times \text{Gravimetric Factor} \times 100) / \text{Mass of Sample}$$

The Gravimetric Factor is the ratio of the molar mass of copper to the molar mass of the copper-**thionalide** precipitate. The exact stoichiometry of the precipitate needs to be known for an accurate calculation.

Visualizations

Experimental Workflow for Gravimetric Analysis





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References

- 1. Deep eutectic solvent as stationary phase for flow analysis: Automated trace metal determination in food products - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. academic.oup.com [academic.oup.com]
- 3. lib3.dss.go.th [lib3.dss.go.th]
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